

# Technical Support Center: Synthesis of 1-(Chloromethyl)-2-phenoxybenzene

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## Compound of Interest

**Compound Name:** 1-(Chloromethyl)-2-phenoxybenzene

**Cat. No.:** B7777266

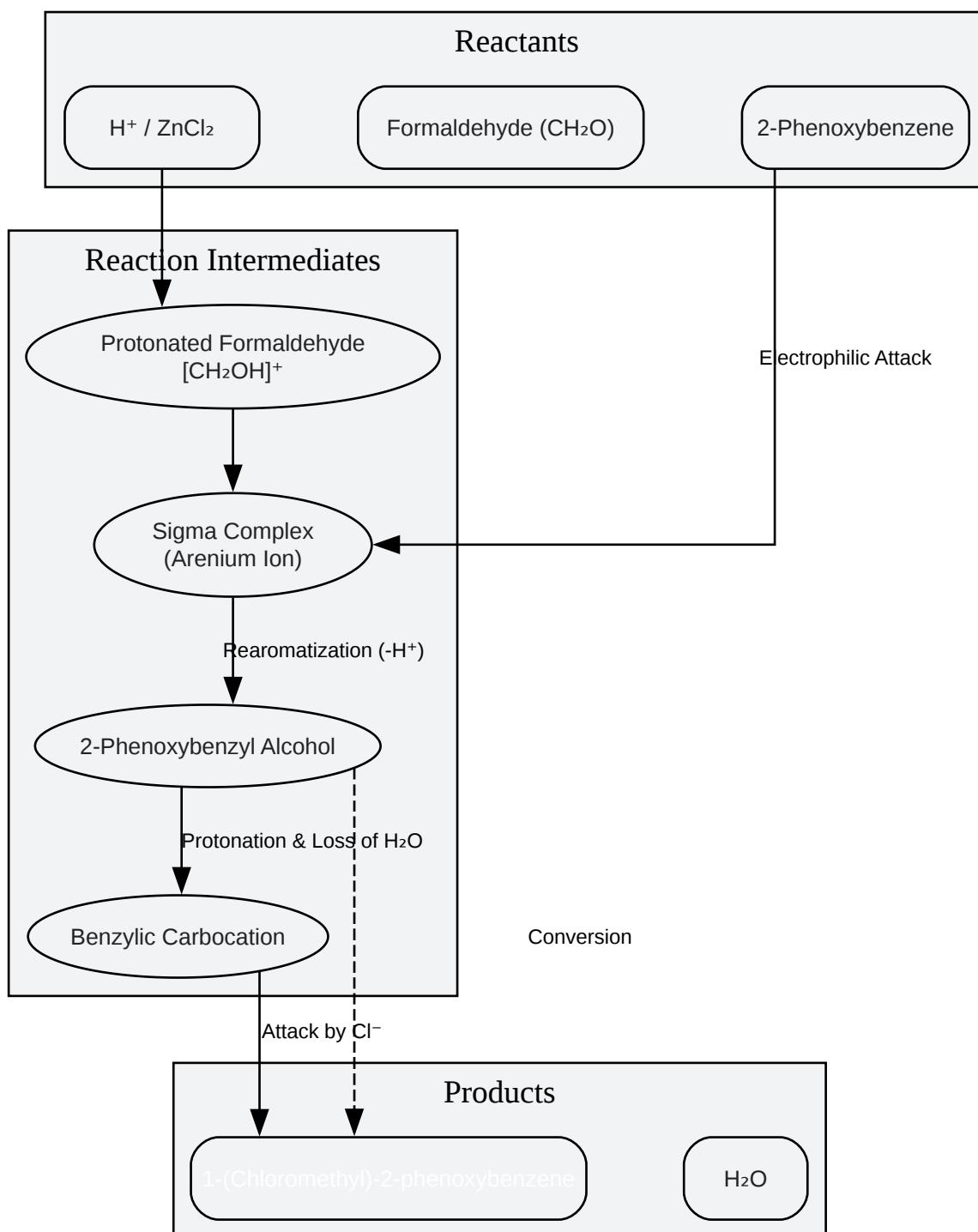
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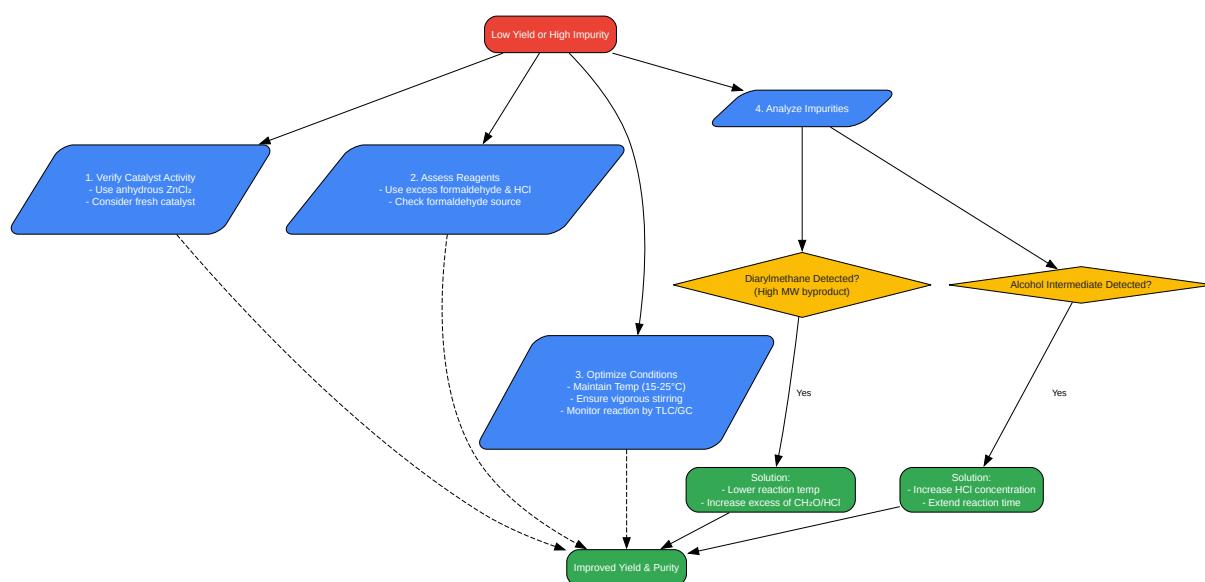
A Guide for Researchers, Scientists, and Drug Development Professionals

## Reaction Overview: The Chloromethylation of 2-Phenoxybenzene

The synthesis of **1-(Chloromethyl)-2-phenoxybenzene** is typically achieved through the chloromethylation of 2-phenoxybenzene (diphenyl ether). This reaction is a form of electrophilic aromatic substitution, often categorized as a Blanc-Quelet reaction.<sup>[1][2]</sup> The process involves reacting the aromatic ring with a formaldehyde source and hydrogen chloride, facilitated by a Lewis acid catalyst, most commonly zinc chloride ( $ZnCl_2$ ).<sup>[3][4][5]</sup>

The primary role of the catalyst is to activate the formaldehyde by protonation, generating a highly reactive electrophile. This electrophile is then attacked by the electron-rich phenoxybenzene ring. The resulting benzyl alcohol is subsequently converted to the desired chloromethyl derivative under the acidic reaction conditions.<sup>[3][5]</sup>



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